

Troubleshooting GS967 electrophysiology artifacts

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GS967

Cat. No.: B15589792

[Get Quote](#)

GS967 Electrophysiology Technical Support Center

Welcome to the technical support center for researchers utilizing **GS967** in electrophysiology studies. This resource provides troubleshooting guidance and answers to frequently asked questions to help you identify and minimize artifacts in your recordings, ensuring high-quality and reliable data.

Section 1: Frequently Asked Questions (FAQs) - GS967 & Artifacts

This section addresses issues specific to experiments involving **GS967**, focusing on differentiating drug effects from experimental artifacts.

Q1: Is the **GS967** compound itself causing electrical noise in my recording?

No, **GS967** is a chemical compound and not a source of electrical interference. The artifacts you are observing, such as 50/60 Hz hum, baseline drift, or high-frequency noise, are common in electrophysiology and stem from the recording environment and setup, not the drug itself.[1]
[2] **GS967** is a sodium channel blocker with preferential effects on the late sodium current (INaL).[3][4] Any issues with noise should be troubleshooted by examining the electrophysiology rig itself.

Q2: My recorded current diminishes with repeated stimuli after applying **GS967**. Is this instrumental rundown or a drug effect?

This is likely a pharmacological effect of **GS967** known as use-dependent block, which can be mistaken for current rundown.[5] **GS967**, like other sodium channel blockers, can exhibit greater efficacy with repetitive firing of action potentials.[6] This cumulative block of sodium channels can appear as a gradual decrease in current amplitude.[5]

- To differentiate: True rundown is often associated with deteriorating cell health or an unstable seal, which may also manifest as an increasing leak current or changes in access resistance.[5][7] A use-dependent block is a repeatable, frequency-dependent phenomenon. You can test this by altering the stimulation frequency.

Q3: I observed a significant baseline shift after perfusing my cells with **GS967**. Is this an artifact?

A baseline shift upon solution exchange can be an artifact known as a liquid junction potential change.[5] This occurs due to differences in the ionic composition and mobility between your control solution and the **GS967**-containing solution.

- To correct for this: It is crucial to measure the liquid junction potential separately and subtract it from your recorded data.[5] Always allow the baseline to re-stabilize completely after a solution change before taking measurements.[8]

Section 2: General Artifact Troubleshooting Guide

This guide covers the most common artifacts encountered in electrophysiology, their causes, and solutions.

Powerline Noise (50/60 Hz Hum)

Q: What does 50/60 Hz noise look like and what are its primary causes?

This artifact appears as a thick, regular, sinusoidal oscillation in your baseline at a frequency of 50 or 60 Hz (depending on your region's power grid).[2][9] Its harmonics can also appear at higher frequencies (e.g., 100/120 Hz).[9][10] The most common causes are:

- Ground Loops: When multiple electrical paths to ground exist, a small current can flow between them, creating a "loop antenna" that picks up line-frequency noise.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Improper Shielding: An ungrounded or poorly sealed Faraday cage will not effectively block electromagnetic interference (EMI).[\[1\]](#)[\[12\]](#)
- Nearby Electronics: Computers, monitors, light sources (especially fluorescent), centrifuges, and power supplies are all significant sources of EMI.[\[1\]](#)[\[10\]](#)

Q: How can I systematically eliminate 50/60 Hz noise?

- Identify the Source: Turn off all non-essential equipment in the room one by one to see if the noise disappears.[\[10\]](#) A digital oscilloscope can be helpful for real-time noise monitoring.[\[1\]](#)
- Establish a Single-Point Ground: Implement a "star-grounding" system where every component of your rig (microscope, manipulator, Faraday cage, amplifier) is connected to a single, central ground point.[\[9\]](#)[\[12\]](#) This is the most effective way to prevent ground loops.[\[9\]](#)
- Check the Faraday Cage: Ensure your Faraday cage is properly sealed and connected to the single ground point.[\[10\]](#)[\[12\]](#)
- Manage Cables: Keep grounding and headstage cables as short as possible and avoid loops, which act as antennae.[\[10\]](#)[\[11\]](#)
- Use a Noise Eliminator: If noise persists, devices like the HumSilencer can learn and subtract line-frequency noise from your signal in real-time.[\[2\]](#)[\[13\]](#)

Baseline Drift and Instability

Q: My baseline is unstable and drifts over time. What are the potential causes?

Baseline drift is a slow, often undulating, change in the recording baseline.[\[7\]](#)[\[8\]](#) Common causes include:

- Electrode/Holder Issues: Dirty or improperly chlorinated electrodes and dirty pipette holders are frequent culprits.[\[7\]](#)
- Reference Electrode Problems: An unstable or old reference electrode can cause drift.[\[7\]](#)

- **Temperature Fluctuations:** Changes in room temperature can cause the materials in your micromanipulator and pipette holder to expand or contract, leading to physical drift.[\[14\]](#)
- **Unstable Seal/Cell Health:** A deteriorating gigaohm seal or a decline in cell health can cause the leak current to increase, resulting in a drifting baseline.[\[5\]](#)[\[7\]](#)
- **Perfusion System:** Bubbles or fluctuations in the flow rate of your perfusion system can cause mechanical instability and drift.[\[14\]](#)[\[15\]](#)

Q: What are the steps to troubleshoot a drifting baseline?

- **Clean Components:** Thoroughly clean the pipette holder and the headstage connector.[\[7\]](#)
- **Check Electrodes:** Re-chloride your Ag/AgCl wires. Ensure the reference electrode is stable and making good contact with the bath.[\[7\]](#)
- **Stabilize Temperature:** Maintain a constant ambient room temperature and shield the setup from air drafts.[\[14\]](#)
- **Allow for Equilibration:** Let the entire system, including the patch pipette in the bath, equilibrate for a sufficient period to reach thermal and chemical stability before recording.[\[8\]](#)
- **Inspect Perfusion:** Ensure your perfusion system is delivering a smooth, bubble-free flow. Secure all tubing to minimize vibration.[\[14\]](#)

Cell Health and Seal-Related Issues

Q: I am having difficulty obtaining or maintaining a stable gigaohm seal. What should I check?

A stable, high-resistance seal is critical for low-noise recordings.[\[1\]](#) Problems often stem from:

- **Poor Cell Health:** Use only healthy cells. Unhealthy cultures are a common reason for failing to achieve a good seal.[\[15\]](#)
- **Dirty Solutions/Pipettes:** Debris in the internal solution or on the pipette tip will prevent a tight seal from forming.[\[16\]](#)[\[17\]](#) Always filter your internal solution with a 0.22 μm filter.[\[16\]](#)

- **Incorrect Pipette Resistance:** Pipette resistance that is too low or too high for your cell type can make sealing difficult.[\[15\]](#)
- **Pressure System Leaks:** An inability to apply and hold slight positive pressure when approaching the cell can prevent the clearing of debris from the cell surface.[\[17\]](#)

Section 3: Quantitative Data Summary

The following tables summarize common artifacts and the known electrophysiological effects of **GS967** to aid in differentiation.

Table 1: Common Electrophysiology Artifacts and Their Characteristics

Artifact Type	Visual Appearance	Typical Frequency	Primary Causes
Powerline Noise	Thick, regular sinusoidal wave	50 or 60 Hz (and harmonics)	Ground loops, improper shielding, nearby electronics. [9] [10]
Baseline Wander	Slow, undulating baseline	< 1 Hz	Poor electrode contact, respiration, temperature changes. [14] [18]
Muscle Tremor (EMG)	Irregular, "fuzzy" baseline	20 - 150 Hz	Subject shivering, muscle tension. [19]
Electrode Pop	Sharp, vertical, spike-like deflection	Broadband	Loose electrode connection, air bubbles, static discharge. [18]
Baseline Drift	Gradual, non-linear shift in baseline	Very low (< 0.1 Hz)	Unstable junction potential, temperature drift, deteriorating seal. [7] [8] [14]

Table 2: Reported Electrophysiological Effects of **GS967**

Parameter	Concentration	Effect	Species/Model
Late Sodium Current (INaL)	300 nmol/L	Reduction	Human iPSC-Cardiomyocytes[4]
Peak Sodium Current (INaP)	0.07 μ M (IC50)	Potent Use-Dependent Block	Human iPSC-Cardiomyocytes[6][20]
Action Potential Duration (APD)	30-100 nmol/L	No significant effect at 350ms cycle length	LQT2 Rabbit Hearts[21]
Atrial Refractoriness	0.3 μ M	Increased	Rabbit Hearts[3]
Ventricular Refractoriness	0.03 - 0.3 μ M	No significant change	Rabbit Hearts[3]
Stretch-Induced Arrhythmias	0.1 - 0.3 μ M	Attenuation	Rabbit Hearts[3]

Section 4: Experimental Protocols

Protocol 1: Systematic Grounding Procedure (Star-Grounding)

This protocol describes how to establish a single-point grounding system to minimize noise from ground loops.[9]

- Establish a Central Ground Point: Use a brass bar or copper plate as your central grounding bus. Mount this securely to your anti-vibration table. Connect this bar to a reliable earth ground with a heavy-gauge braided wire.[11]
- Connect All Components: Using separate, heavy-gauge wires of equal length, connect each of the following pieces of equipment directly to the central ground bus:
 - Faraday Cage
 - Microscope Body
 - Micromanipulator(s)
 - Amplifier Chassis (via the signal ground input on the rear panel)[11]

- Perfusion System Shielding
- Computer Chassis (if inside the cage or causing noise)
- Ground the Preparation: The bath reference electrode should connect only to the headstage ground input. Do not create a separate ground path from the bath.
- Verify Connections: Ensure all connections are secure and free of oxidation. Avoid "daisy-chaining" grounds (e.g., connecting the microscope to the cage, and the cage to the ground bus).[9]

Protocol 2: Pipette Holder and Electrode Cleaning


A clean pipette holder and properly chlorinated electrode are essential for stable, low-noise recordings.[7]

- Holder Disassembly and Cleaning:
 - Carefully disassemble the pipette holder, paying attention to the small rubber seals or o-rings.[17]
 - Rinse all non-metallic parts thoroughly with distilled water.
 - Use a cotton swab moistened with ethanol to clean the inside of the holder components, followed by several rinses with distilled water.
 - Allow all parts to dry completely before reassembly.
- Electrode Chloriding:
 - Remove the Ag/AgCl wire from the holder.
 - If the wire is heavily used or discolored, gently clean it with fine sandpaper to remove the old AgCl layer.
 - To re-chloride, immerse the silver wire in household bleach (sodium hypochlorite) for several minutes until a uniform, dark purplish-gray coating is formed.

- Rinse the newly coated wire thoroughly with distilled water before use.

Section 5: Visual Guides


Diagram 1: Logical Troubleshooting Workflow for Noise Identification




[Click to download full resolution via product page](#)

Caption: A step-by-step workflow for diagnosing common electrophysiology artifacts.

Diagram 2: Illustration of a Ground Loop

[Click to download full resolution via product page](#)

Caption: A diagram showing how multiple ground paths create a problematic ground loop.

Diagram 3: Simplified Mechanism of **GS967** Action

[Click to download full resolution via product page](#)

Caption: **GS967** selectively inhibits the late sodium current through NaV channels.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scientifica.uk.com [scientifica.uk.com]
- 2. scientifica.uk.com [scientifica.uk.com]
- 3. Effects of the Inhibition of Late Sodium Current by GS967 on Stretch-Induced Changes in Cardiac Electrophysiology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. academic.oup.com [academic.oup.com]
- 5. benchchem.com [benchchem.com]
- 6. biorxiv.org [biorxiv.org]
- 7. Molecular Devices Support Portal [support.moleculardevices.com]
- 8. Baseline drift [sprpages.nl]
- 9. blog.a-msystems.com [blog.a-msystems.com]
- 10. plexon.com [plexon.com]
- 11. Molecular Devices Support Portal [support.moleculardevices.com]
- 12. neuronexus.com [neuronexus.com]
- 13. HumSilencer: Eliminate Line Frequency Noise for Electrophysiological Applications [moleculardevices.com]
- 14. scientifica.uk.com [scientifica.uk.com]
- 15. docs.axolbio.com [docs.axolbio.com]
- 16. Troubleshooting patch clamping - G23 Instruments [g23instruments.com]
- 17. scientifica.cn [scientifica.cn]
- 18. med-linket-corp.com [med-linket-corp.com]

- 19. benchchem.com [benchchem.com]
- 20. GS-967 and Eleclazine Block Sodium Channels in Human Induced Pluripotent Stem Cell-Derived Cardiomyocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. ahajournals.org [ahajournals.org]
- To cite this document: BenchChem. [Troubleshooting GS967 electrophysiology artifacts]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15589792#troubleshooting-gs967-electrophysiology-artifacts]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com